

# In-Depth Technical Guide: Safety and Handling of 4-Iodophenylacetonitrile

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## Compound of Interest

Compound Name: 4-Iodophenylacetonitrile

Cat. No.: B1295457

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This technical guide provides comprehensive safety and handling information for **4-iodophenylacetonitrile**, a key intermediate in pharmaceutical and chemical synthesis. Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and the integrity of research.

## Chemical and Physical Properties

**4-Iodophenylacetonitrile**, also known as 4-iodobenzyl cyanide, is a white to light yellow crystalline solid.<sup>[1]</sup> A summary of its key physical and chemical properties is provided in Table 1.

Property	Value	Reference
CAS Number	51628-12-7	[1][2][3]
Molecular Formula	C <sub>8</sub> H <sub>6</sub> IN	[2]
Molecular Weight	243.04 g/mol	[3]
Appearance	White to light yellow powder/crystal	[1]
Melting Point	52.0 to 56.0 °C	[1]
Purity	>95.0% (GC)	[1]
Synonyms	4-Iodobenzyl Cyanide, p-Iodobenzyl Cyanide, 2-(4-iodophenyl)acetonitrile	[1][4]

## Hazard Identification and GHS Classification

**4-Iodophenylacetonitrile** is classified as a hazardous substance. It is crucial to understand its potential health effects to ensure safe handling.

GHS Pictogram:

 GHS07: Exclamation Mark

Signal Word: Danger[1]

Hazard Statements:

- H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.[1][5]
- H302: Harmful if swallowed.[2]
- H317: May cause an allergic skin reaction.[2]

Precautionary Statements:

A comprehensive list of precautionary statements is provided in Table 2.

Category	Precautionary Statement Code	Description	Reference
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[1]
P264	Wash skin thoroughly after handling.	[1]	
P270	Do not eat, drink or smoke when using this product.	[1]	
P271	Use only outdoors or in a well-ventilated area.	[1]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[1]	
Response	P301 + P310 + P330	IF SWALLOWED: Immediately call a POISON CENTER/doctor. Rinse mouth.	[1]
P302 + P352 + P312	IF ON SKIN: Wash with plenty of water. Call a POISON CENTER/doctor if you feel unwell.	[1]	
P304 + P340 + P311	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a	[1]	

POISON CENTER/doctor.		
P361 + P364	Take off immediately all contaminated clothing and wash it before reuse.	[1]
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed. [1]
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

## Toxicological Information

While specific LD50 and LC50 values for **4-iodophenylacetonitrile** are not readily available in the searched literature, the GHS classification indicates significant toxicity. The primary routes of exposure are inhalation, skin contact, and ingestion.

## Handling and Storage

Proper handling and storage procedures are essential to minimize exposure risks.

Handling:

- Use in a well-ventilated area, preferably in a chemical fume hood.
- Avoid generation of dust.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, a lab coat, and safety goggles.[3] An N95 dust mask is also recommended.[3]
- Wash hands thoroughly after handling.

- Do not eat, drink, or smoke in the work area.[\[1\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.

## First-Aid Measures

In case of exposure, immediate medical attention is necessary.

- If Swallowed: Immediately call a poison center or doctor.[\[1\]](#) Rinse mouth.[\[1\]](#)
- If on Skin: Take off immediately all contaminated clothing.[\[1\]](#) Wash with plenty of water.[\[1\]](#) Call a poison center or doctor if you feel unwell.[\[1\]](#)
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.[\[1\]](#) Call a poison center or doctor.[\[1\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

## Accidental Release Measures

In the event of a spill, follow these procedures:

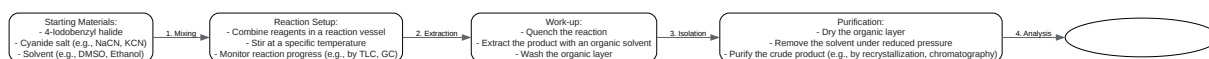
- Personal Precautions: Evacuate the area. Avoid breathing dust. Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Carefully sweep up the spilled solid and place it in a suitable container for disposal. Avoid creating dust.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes under fire conditions, including carbon oxides, nitrogen oxides, and hydrogen iodide.
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.

## Experimental Protocols

While a specific, detailed synthesis protocol for **4-iodophenylacetonitrile** was not found in the immediate search results, a general method involves the reaction of a corresponding benzyl halide with a cyanide salt. The following is a generalized workflow for such a reaction.

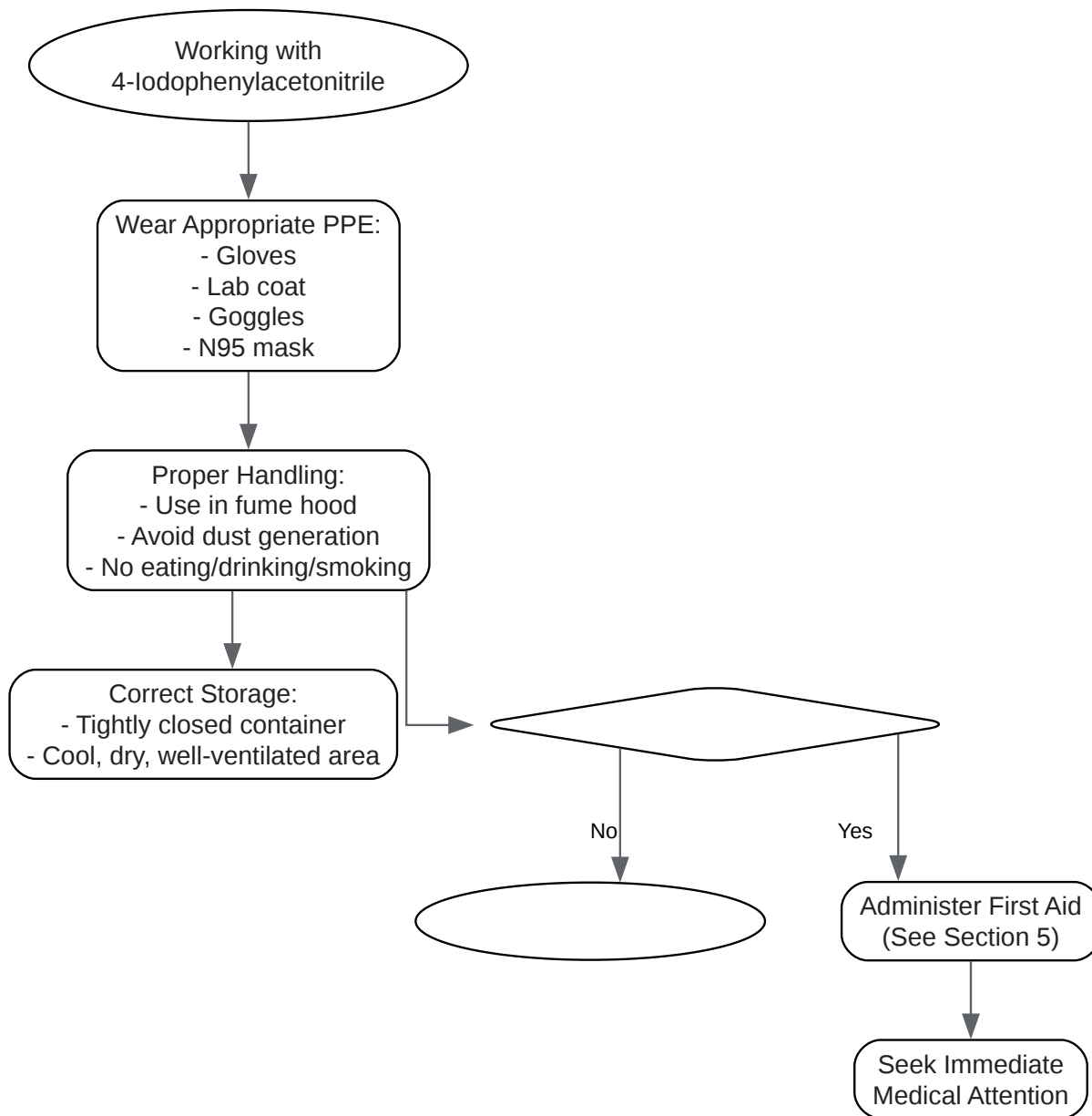


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Caption: Generalized workflow for the synthesis of **4-iodophenylacetonitrile**.

## Logical Relationships in Safety Handling

The following diagram illustrates the logical flow of safety precautions when working with **4-iodophenylacetonitrile**.



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Caption: Logical decision-making process for safe handling of **4-iodophenylacetonitrile**.

This guide is intended to provide a comprehensive overview of the safety and handling precautions for **4-iodophenylacetonitrile**. It is imperative that all users of this chemical consult

the most up-to-date Safety Data Sheet (SDS) provided by the supplier and adhere to all institutional and regulatory safety guidelines.

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## References

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